

Proper Disposal of (-)-Camphenilone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (-)-Camphenilone

Cat. No.: B13416667

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents is paramount to ensuring a secure laboratory environment and regulatory compliance. This document provides essential safety and logistical information for the proper disposal of **(-)-Camphenilone**, a combustible liquid and known irritant. Adherence to these procedural guidelines is critical for minimizing risks and preventing environmental contamination.

Safety and Hazard Profile of (-)-Camphenilone

Before handling **(-)-Camphenilone** for disposal, it is crucial to be aware of its inherent hazards. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(-)-Camphenilone** is classified as follows:

- H227: Combustible liquid[1]
- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]

The P-statement P501 associated with **(-)-Camphenilone** indicates that it must be disposed of in accordance with local, regional, and national regulations.[1]

Quantitative Data Summary

For quick reference, the key quantitative data for **(-)-Camphenilone** are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₁₄ O
Molecular Weight	138.21 g/mol [1]
GHS Hazard Codes	H227, H315, H319 [1]

Step-by-Step Disposal Protocol for **(-)-Camphenilone**

This protocol outlines the necessary steps for the safe disposal of **(-)-Camphenilone** waste.

Step 1: Waste Identification and Classification

- **Designate as Hazardous Waste:** Due to its flammability and irritant properties, **(-)-Camphenilone** must be treated as hazardous chemical waste.
- **Consult Local Regulations:** Chemical waste generators are responsible for correctly classifying their waste according to local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[2\]](#)

Step 2: Segregation and Storage

- **Dedicated Waste Container:** Use a designated, properly labeled container for the collection of **(-)-Camphenilone** waste. The container should be made of a material compatible with organic solvents.
- **Avoid Mixing:** Do not mix **(-)-Camphenilone** waste with other chemical waste streams unless they are known to be compatible. In particular, keep it separate from strong oxidizing agents.
- **Secure Storage:** Store the waste container in a well-ventilated, designated hazardous waste accumulation area, away from sources of ignition and heat.

Step 3: Container Management

- **Proper Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**(-)-Camphenilone**," and the associated hazard pictograms (flammable, irritant).
- **Keep Container Closed:** Ensure the waste container is securely sealed at all times, except when adding waste, to prevent the release of vapors.
- **No Overfilling:** Do not fill the waste container beyond 80-90% of its capacity to allow for vapor expansion and to prevent spills.

Step 4: Disposal of Contaminated Materials

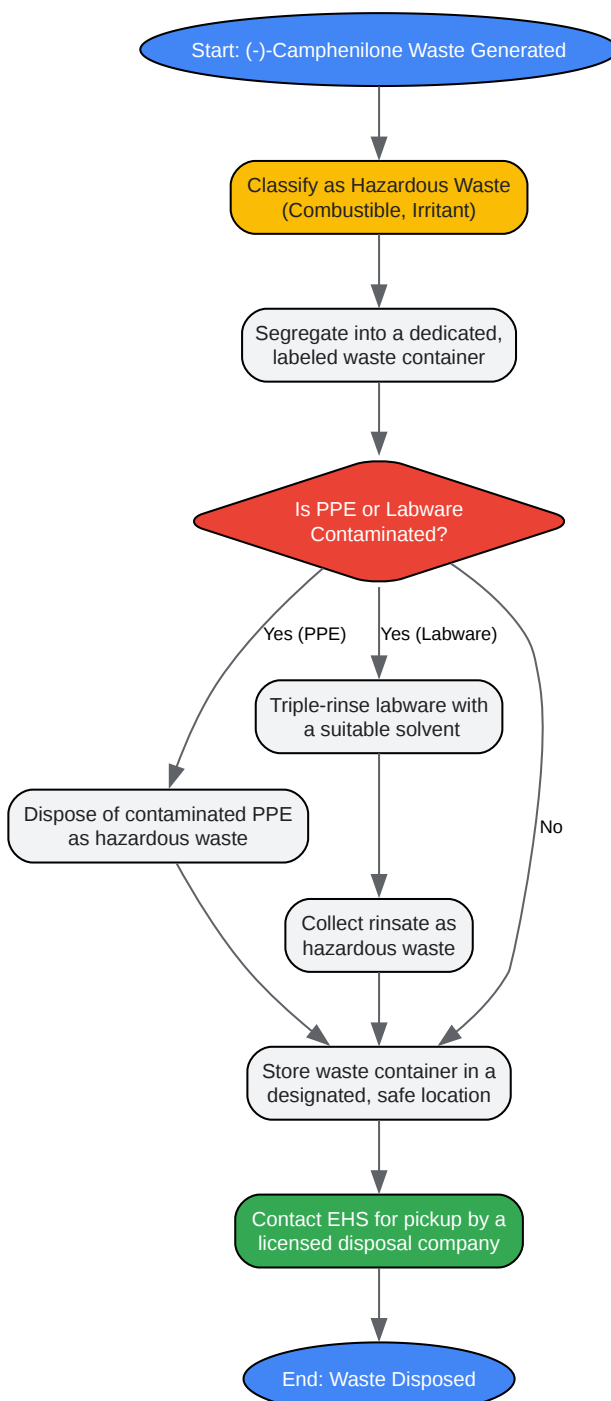
- **Personal Protective Equipment (PPE):** Any PPE, such as gloves or lab coats, that is grossly contaminated with **(-)-Camphenilone** should be disposed of as hazardous waste.
- **Labware:** Glassware and other lab equipment contaminated with **(-)-Camphenilone** should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate must be collected and disposed of as hazardous waste. After thorough cleaning, the labware can be washed and reused.
- **Empty Containers:** Original containers of **(-)-Camphenilone** should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. Once decontaminated, the empty container can be disposed of according to institutional guidelines, which may include recycling or disposal as non-hazardous waste.

Step 5: Final Disposal

- **Arrange for Professional Disposal:** The ultimate disposal of **(-)-Camphenilone** waste must be handled by a licensed hazardous waste disposal company. Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.
- **Documentation:** Maintain accurate records of the amount of **(-)-Camphenilone** waste generated and its disposal date, in accordance with institutional and regulatory requirements.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **(-)-Camphenilone** and associated materials.



Disposal Workflow for (-)-Camphenilone

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe disposal of **(-)-Camphenilone**.

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References

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